Technical Monograph: 2-(2-Methylphenyl)acetate

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Compound of Interest

Compound Name:	*2-(2-Methylphenyl)acetate*
Cat. No.:	*B8461809*

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Systematic Nomenclature, Synthetic Pathways, and Medicinal Utility

Executive Summary

The compound **2-(2-Methylphenyl)acetate** (Systematic Anion Name) and its conjugate acid, (2-Methylphenyl)acetic acid (CAS RN: 644-36-0), represent a privileged scaffold in medicinal chemistry. Functioning as a critical intermediate, this moiety is foundational in the synthesis of non-steroidal anti-inflammatory drugs (NSAIDs) and dopamine agonists like Ropinirole (Requip).

This guide provides a definitive analysis of its IUPAC nomenclature, delineates a robust industrial synthesis protocol via the Willgerodt-Kindler modification, and examines its role as a pharmacophore in modern drug development.

Nomenclature and Chemical Identity

Precise nomenclature is essential for database integrity and regulatory compliance in drug filings.

IUPAC Systematic Analysis

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The name **2-(2-Methylphenyl)acetate** is derived through substitutive nomenclature based on the carboxylic acid anion.

- Parent Structure: The two-carbon chain including the carboxylate group is acetate (or ethanoate).
- Numbering: The carboxyl carbon is C1. The alpha-carbon is C2.
- Substituent: A phenyl ring substituted with a methyl group at the ortho position (relative to the attachment point) is designated as 2-methylphenyl (or o-tolyl).
- Locant: The substituent is attached to C2 of the acetate chain.

Full Systematic Name: **2-(2-Methylphenyl)acetate** Preferred IUPAC Name (PIN) for Acid: (2-Methylphenyl)acetic acid

Synonyms and Identifiers

Type	Identifier	Notes
Common Name	o-Tolylacetate	Derived from o-toluene.
Acid Form	o-Tolylacetic acid	Solid precursor (MP: 103–105 °C).
CAS RN	644-36-0	Refers to the acid form.
PubChem CID	6946347	Refers to the anion.
InChI Key	RZWGTXHSYZGXKF-UHFFFAOYSA-M	Unique digital signature.

Structural Visualization

The following diagram illustrates the connectivity and the numbering scheme used for the IUPAC designation.

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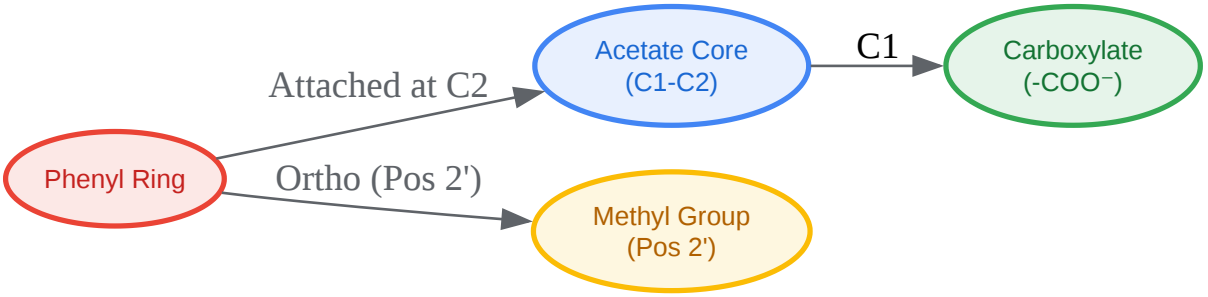

Fig 1. Structural connectivity of 2-(2-Methylphenyl)acetate.

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Synthetic Methodology: Willgerodt-Kindler Modification

While hydrolysis of o-methylbenzyl cyanide is a standard laboratory route, the Willgerodt-Kindler reaction offers a scalable, industrial alternative that avoids highly toxic cyanides by utilizing o-methylacetophenone.

Reaction Mechanism Overview

This protocol converts an aryl alkyl ketone into a carboxylic acid with the same number of carbon atoms, migrating the carbonyl functionality to the terminal carbon.

- Formation of Enamine/Thioamide: Reaction of ketone with sulfur and a secondary amine (morpholine).
- Hydrolysis: Conversion of the thioamide intermediate to the carboxylic acid.

Experimental Protocol

Objective: Synthesis of (2-Methylphenyl)acetic acid from 2'-Methylacetophenone.

Reagents:

- 2'-Methylacetophenone (1.0 eq)
- Sulfur (powdered, 1.5 eq)

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- Morpholine (2.0 eq)
- Sulfuric acid (H_2SO_4), Glacial Acetic Acid, Water.

Step-by-Step Workflow:

- Thioamide Formation:
  - In a round-bottom flask equipped with a reflux condenser, combine 2'-methylacetophenone, sulfur, and morpholine.
  - Heat the mixture to gentle reflux (approx. 130°C) for 4–6 hours. Evolution of H_2S gas will occur (trap in NaOH solution).
  - Checkpoint: Monitor TLC for disappearance of ketone. The product is the thiomorpholide intermediate.
  - Pour the hot reaction mixture into warm ethanol to crystallize the thiomorpholide derivative upon cooling. Filter and wash with cold ethanol.
- Hydrolysis to Acid:
  - Suspend the isolated thiomorpholide in a mixture of glacial acetic acid and concentrated H_2SO_4 (ratio 2:1 v/v).
  - Reflux for 6–8 hours.[1]
  - Pour the mixture into crushed ice. The crude (2-methylphenyl)acetic acid will precipitate.
- Purification:
  - Dissolve the crude solid in 10% NaOH (converting to the **2-(2-methylphenyl)acetate** anion).
  - Extract with diethyl ether to remove unreacted organic impurities (organic layer discarded).
  - Acidify the aqueous layer to pH 2 with HCl to reprecipitate the pure acid.

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- Recrystallize from water/ethanol (1:1).

Yield: Typical yields range from 65–75%. Characterization: ^{1}H NMR ($CDCl_3$): δ 2.35 (s, 3H, Ar-CH_3), 3.70 (s, 2H, CH_2), 7.15–7.25 (m, 4H, Ar-H).

Synthesis Pathway Diagram

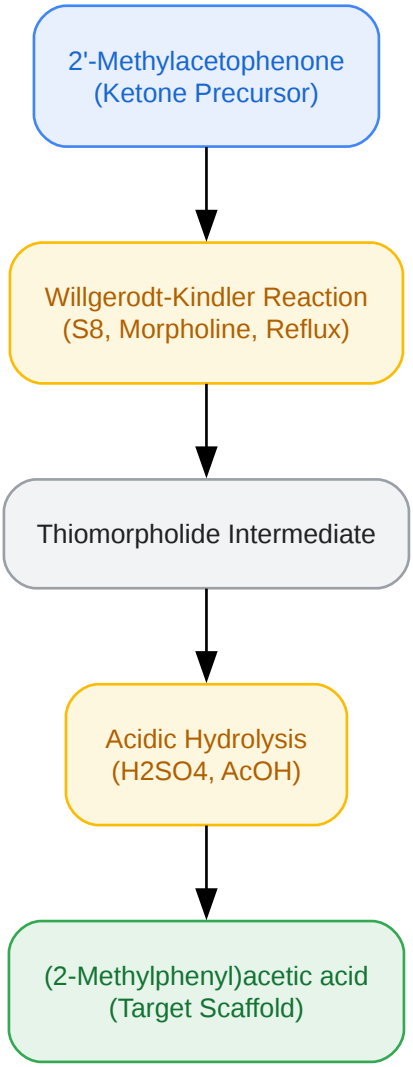

Fig 2. Willgerodt-Kindler synthesis of (2-Methylphenyl)acetic acid.

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[2][3][4]
Applications in Drug Development

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The **2-(2-methylphenyl)acetate** motif is not merely a solvent or buffer component; it is a pharmacophore building block.

Ropinirole Synthesis

Ropinirole (Requip), a non-ergoline dopamine agonist used for Parkinson's disease, is synthesized via the nitration of (2-methylphenyl)acetic acid.

- Mechanism: The aromatic ring is nitrated to form 2-methyl-3-nitrophenylacetic acid.
- Reduction/Cyclization: Subsequent steps involve reduction and cyclization to form the indolone core.
- Significance: The ortho-methyl group is crucial for the steric positioning required for receptor binding.

NSAID Homology

This scaffold is structurally homologous to Diclofenac (2-(2,6-dichlorophenylamino)phenylacetic acid). Modification of the phenyl ring (e.g., replacing the methyl with amines or halogens) allows for the exploration of COX-1/COX-2 inhibition selectivity.

Physical Properties Data

Property	Value	Source
Molecular Weight	150.17 g/mol (Acid)	PubChem [1]
Melting Point	103–105 °C	Sigma-Aldrich [2]
pKa	~4.3	Calculated
LogP	2.3	Biosynth [3]
H-Bond Donors	1 (Acid form)	PubChem [1]

References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 6946347, **2-(2-Methylphenyl)acetate**. Retrieved from [Link]

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Sources

- 1. CN102633623A - Methylphenylacetic acid preparation method - Google Patents [patents.google.com]
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